

Standard Operating Procedure: Disposal and Handling of Hexanoic Acid, 6-(phenylmethoxy)-

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Compound of Interest

Compound Name: *Hexanoic acid, 6-(phenylmethoxy)-*

CAS No.: *130892-97-6*

Cat. No.: *B3046811*

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As a Senior Application Scientist, I recognize that laboratory safety extends far beyond basic compliance—it requires a mechanistic understanding of the chemicals we handle. **Hexanoic acid, 6-(phenylmethoxy)-** (CAS: 130892-97-6), also known as 6-(benzyloxy)hexanoic acid, is a highly valuable chiral intermediate frequently utilized in the biocatalytic synthesis of active pharmaceutical ingredients (APIs), including cholesterol-lowering statins like Atorvastatin[1][2].

However, its dual functional groups—a terminal carboxylic acid and a benzyloxy ether linkage—necessitate strict, chemically logical disposal protocols. This guide provides a self-validating, step-by-step operational plan to ensure environmental compliance and laboratory safety.

Physicochemical Hazard Profile

To safely dispose of any compound, we must first understand the causality behind its hazards. The structural features of 6-(phenylmethoxy)hexanoic acid dictate our handling strategy:

Chemical Property	Value / Classification	Operational Disposal Implication
CAS Number	130892-97-6	Required for accurate EPA/RCRA waste manifesting[1].
Molecular Formula	C13H18O3	High carbon content; necessitates thermal incineration[3].
Functional Group 1	Carboxylic Acid	Mildly corrosive; reacts exothermically with strong bases. Must be segregated from cyanides and sulfides to prevent toxic gas evolution[4].
Functional Group 2	Benzyl Ether	While less prone to peroxide formation than dialkyl ethers, prolonged oxygen exposure poses a theoretical risk. Waste must not be stored indefinitely[5].
Aqueous Solubility	Low / Hydrophobic	High Chemical Oxygen Demand (COD). Sewer disposal is strictly forbidden as it violates Clean Water Act standards[6].

Step-by-Step Disposal Methodology

Do not treat this compound as generic waste. The hydrophobic benzyl group and aliphatic hexyl chain prevent safe degradation in standard municipal wastewater treatment[6]. All disposal must follow the Resource Conservation and Recovery Act (RCRA) guidelines for non-halogenated organic waste[4].

Phase 1: Segregation & Quenching

- **Isolate the Waste Stream:** Designate a specific, chemically compatible high-density polyethylene (HDPE) or glass container specifically for "Non-Halogenated Organic Acid Waste."
- **Verify Compatibility:** Ensure absolutely no strong oxidizers (e.g., nitric acid, peroxides) or reactive bases are present in the collection vessel. Mixing organic acids with oxidizers can lead to thermal runaway and container rupture[5].
- **Transfer:** Operating strictly within a certified chemical fume hood, transfer the residual 6-(phenylmethoxy)hexanoic acid (whether in solid form or dissolved in an organic solvent like ethyl acetate) into the designated waste container.

Phase 2: Packaging & Containment

- **Cap and Seal:** Securely cap the waste container immediately after transfer. This minimizes vapor release and prevents oxygen ingress, which mitigates any long-term peroxide formation at the ether linkage.
- **Secondary Containment:** Place the primary waste container inside a secondary containment tray. This captures potential leaks and adheres to standard OSHA and EPA laboratory safety mandates[6].

Phase 3: Labeling & Manifesting

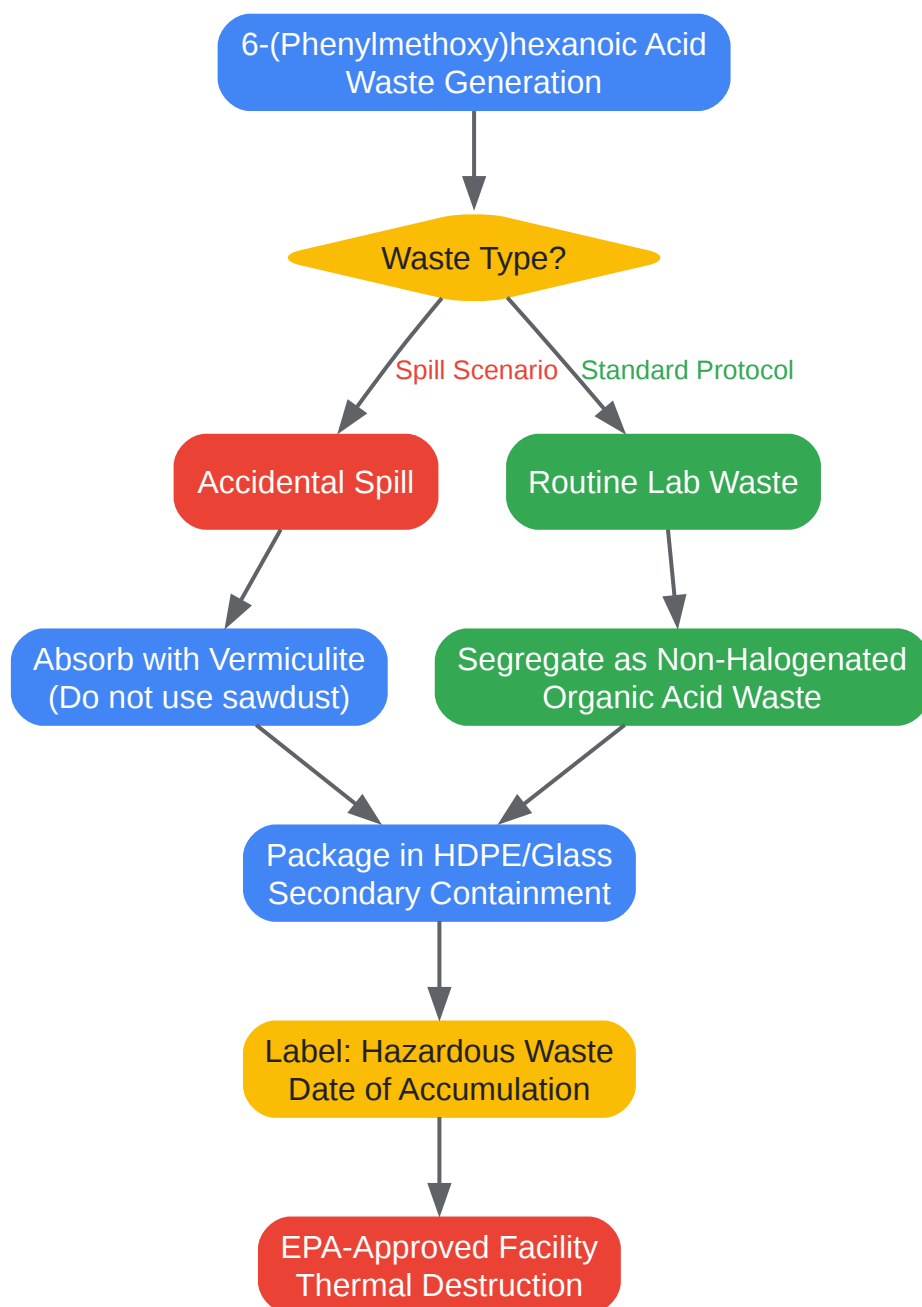
- **Apply Hazardous Waste Label:** Clearly affix a label reading: "Hazardous Waste: Non-Halogenated Organic Acid (6-(benzyloxy)hexanoic acid)."
- **Date the Container:** Write the exact date the first drop of waste entered the container. This ensures compliance with the standard 90-to-180-day RCRA accumulation time limits[4].
- **Coordinate Destruction:** Transfer the manifested waste to your Environmental Health and Safety (EHS) department. The only acceptable end-of-life treatment for this compound is high-temperature thermal incineration at an EPA-approved facility[4].

Accidental Spill Response Protocol

In the event of an accidental release, immediate and chemically sound action is required.

- **Evacuate & Ventilate:** Ensure the fume hood is operating at maximum face velocity. If the spill is outside the hood, clear the immediate area.
- **Absorb (Do NOT use sawdust):** Apply an inert, non-combustible absorbent such as vermiculite, sand, or a commercial spill pad. Causality note: Never use combustible materials like sawdust on organic acids, as the heat of neutralization or oxidation can ignite the material[6].
- **Collect:** Sweep the absorbed mixture using non-sparking tools and place it into a solid hazardous waste container.
- **Decontaminate:** Wash the spill area with a mild alkaline detergent solution to neutralize any residual acid, collecting the rinsate as hazardous aqueous waste[4].

Operational Workflow Visualization



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Fig 1: Operational workflow for the safe disposal of 6-(phenylmethoxy)hexanoic acid.

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Sources

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